

An In-depth Technical Guide to the Physicochemical Properties of 2,6-Nonadienal

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Compound of Interest

Compound Name: 2,6-Nonadienal

Cat. No.: B1213864

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,6-Nonadienal ($C_9H_{14}O$) is a naturally occurring unsaturated aldehyde that exists as several geometric isomers, most notably the (2E,6Z) and (2E,6E) forms. It is a significant contributor to the characteristic aroma of various fruits and vegetables, including cucumbers, melons, and violet leaves.^[1] Beyond its role as a flavor and fragrance compound, **2,6-Nonadienal** and other unsaturated aldehydes are of interest to researchers in food science, biochemistry, and drug development due to their biological activities and potential as precursors for chemical synthesis. This guide provides a comprehensive overview of the core physicochemical properties of **2,6-Nonadienal**, detailed experimental protocols for their determination, and a visualization of its biosynthetic and synthetic pathways.

Physicochemical Properties

The physicochemical properties of **2,6-Nonadienal** are crucial for its application in various scientific and industrial fields. These properties can vary slightly between its different isomers. The following tables summarize the key quantitative data for the most common isomers.

Table 1: General and Physical Properties of **2,6-Nonadienal** Isomers

Property	(2E,6Z)-2,6-Nonadienal	(2E,6E)-2,6-Nonadienal	Reference(s)
Molecular Formula	C ₉ H ₁₄ O	C ₉ H ₁₄ O	[2][3]
Molecular Weight	138.21 g/mol	138.21 g/mol	[2][3]
Appearance	Colorless to pale yellow oily liquid	Liquid; tallowy aroma	[4][5]
Boiling Point	94-95 °C @ 18 mmHg; 187 °C @ 760 mmHg	202-203 °C @ 760 mmHg	[4][6]
Density	0.850-0.870 g/mL @ 25 °C	0.856-0.864 g/mL @ 25 °C	[4][7]
Refractive Index	1.470-1.475 @ 20 °C	1.439-1.445 @ 20 °C	[4][7]
Flash Point	83 °C (181 °F) TCC	87.22 °C (189 °F) TCC	[4][7]
Vapor Pressure	0.280 mmHg @ 25 °C (est.)	0.280 mmHg @ 25 °C (est.)	[4][6]
Solubility in Water	Very slightly soluble (est. 318.8 mg/L @ 25 °C)	Not soluble	[4][5]
Solubility in Organic Solvents	Soluble in alcohol, dipropylene glycol, fixed oils	Miscible in oil, soluble in ethanol	[4][5]
logP (o/w)	2.799 (est.)	2.2	[3][4]

Experimental Protocols

Detailed methodologies are essential for the accurate and reproducible determination of physicochemical properties. The following sections outline protocols for key experiments related to **2,6-Nonadienal**.

Determination of Boiling Point (Thiele Tube Method)

This method is suitable for determining the boiling point of small quantities of liquid samples.[\[8\]](#)

Materials:

- Thiele tube
- High-boiling point mineral oil
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Rubber band or wire for attaching the test tube to the thermometer
- Bunsen burner or other heat source
- **2,6-Nonadienal** sample

Procedure:

- Fill the Thiele tube with mineral oil to a level above the side-arm.
- Add a small amount (approximately 0.5 mL) of **2,6-Nonadienal** to the small test tube.
- Place the capillary tube, open end down, into the small test tube containing the sample.
- Attach the small test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Immerse the thermometer and attached test tube into the mineral oil in the Thiele tube.
- Gently heat the side arm of the Thiele tube with a small flame.
- Observe the capillary tube. As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary tube.

- Continue gentle heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.^[8] Record this temperature.
- Record the atmospheric pressure at the time of the experiment.

Determination of Solubility in Water

This qualitative and semi-quantitative method provides an estimation of the solubility of **2,6-Nonadienal** in water.

Materials:

- Test tubes
- Pipettes or droppers
- Vortex mixer
- **2,6-Nonadienal** sample
- Distilled water

Procedure:

- Add a defined volume of distilled water (e.g., 1 mL) to a clean test tube.
- Add a small, measured amount of **2,6-Nonadienal** (e.g., 10 μ L) to the water.
- Vigorously agitate the mixture using a vortex mixer for 1-2 minutes.
- Allow the mixture to stand and observe for any phase separation or undissolved droplets.
- If the **2,6-Nonadienal** dissolves completely, continue adding small, measured increments, vortexing after each addition, until the solution becomes saturated (i.e., undissolved droplets are visible).

- The solubility can be reported qualitatively (e.g., insoluble, slightly soluble) or semi-quantitatively based on the amount of solute dissolved in the volume of solvent.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a powerful technique for the separation, identification, and quantification of volatile compounds like **2,6-Nonadienal**.^[9] The following is a general protocol that can be adapted for specific instrumentation.

Materials and Reagents:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Appropriate capillary column (e.g., HP-5MS, DB-Wax)
- Helium (carrier gas)
- **2,6-Nonadienal** standard
- Solvent for sample dilution (e.g., dichloromethane, hexane)
- Solid-phase microextraction (SPME) fibers (for headspace analysis, if applicable)

Sample Preparation:

- Prepare a stock solution of **2,6-Nonadienal** in a suitable solvent.
- Create a series of calibration standards by diluting the stock solution.
- For analysis in a matrix (e.g., food sample), an extraction step (e.g., liquid-liquid extraction, SPME) may be necessary.^[4]

GC-MS Parameters (Example):

- Injection Mode: Splitless
- Injector Temperature: 250 °C

- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 2 minutes
 - Ramp: 5 °C/min to 200 °C
 - Hold at 200 °C for 5 minutes
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Scan Range: m/z 35-350

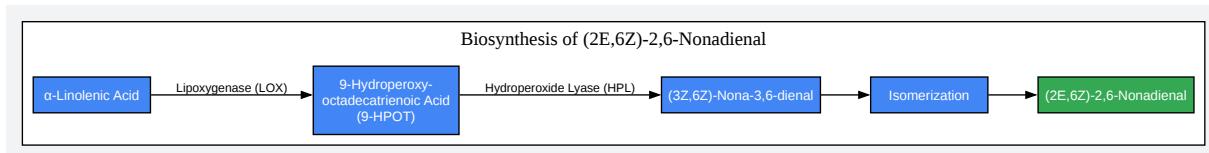
Data Analysis:

- The retention time of the peak corresponding to **2,6-Nonadienal** in the sample is compared to that of the standard for identification.
- The mass spectrum of the sample peak is compared to a reference spectrum (e.g., from a library like NIST) for confirmation. Common fragments for aldehydes include the loss of H (M-1) and CHO (M-29).[\[10\]](#)
- Quantification is achieved by creating a calibration curve from the peak areas of the standards.

Signaling Pathways and Logical Relationships

Biosynthesis of 2,6-Nonadienal

2,6-Nonadienal is biosynthesized from polyunsaturated fatty acids, such as α -linolenic acid, through the lipoxygenase (LOX) pathway.[\[1\]](#)[\[9\]](#) This pathway is often initiated in response to tissue damage in plants.



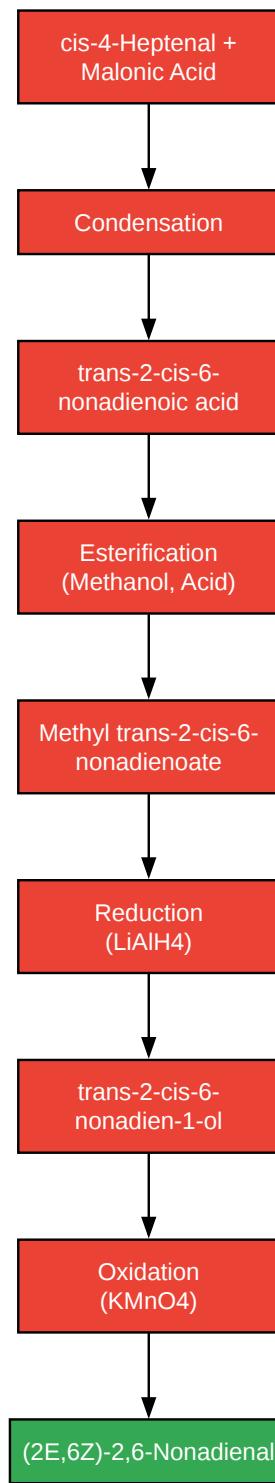
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Figure 1. Biosynthetic pathway of (2E,6Z)-**2,6-Nonadienal** from α -linolenic acid.

Chemical Synthesis of (2E,6Z)-2,6-Nonadienal

A common synthetic route to (2E,6Z)-**2,6-Nonadienal** involves the condensation of malonic acid with cis-4-heptenal, followed by a series of reactions.[11]

Chemical Synthesis of (2E,6Z)-2,6-Nonadienal

[Click to download full resolution via product page](#)**Figure 2.** A chemical synthesis route for (2E,6Z)-2,6-Nonadienal.

Conclusion

This technical guide provides a detailed overview of the physicochemical properties of **2,6-Nonadienal**, catering to the needs of researchers, scientists, and professionals in drug development. The summarized data in tabular format, along with the outlined experimental protocols, offer a practical resource for laboratory work. The visualization of the biosynthetic and synthetic pathways provides a clear understanding of the origins and production of this important aldehyde. Further research into the biological activities and potential applications of **2,6-Nonadienal** and its derivatives is a promising area for future investigation.

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